

# Synthesis of Butyl Ricinoleate from Castor Oil: A Technical Guide

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## Compound of Interest

Compound Name: *Butyl ricinoleate*

Cat. No.: *B087238*

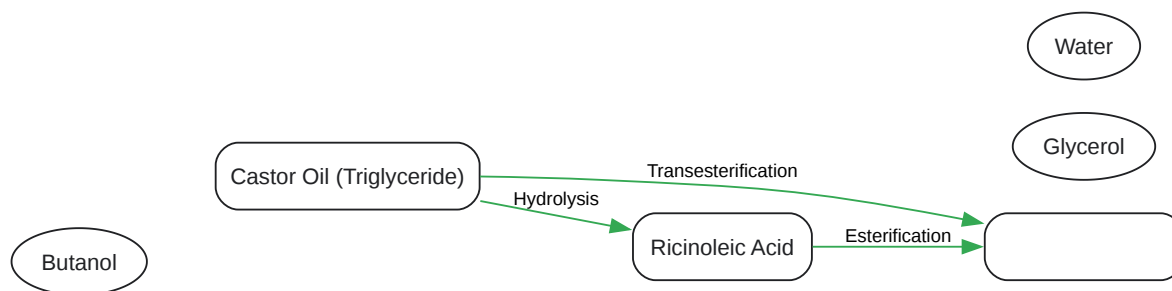
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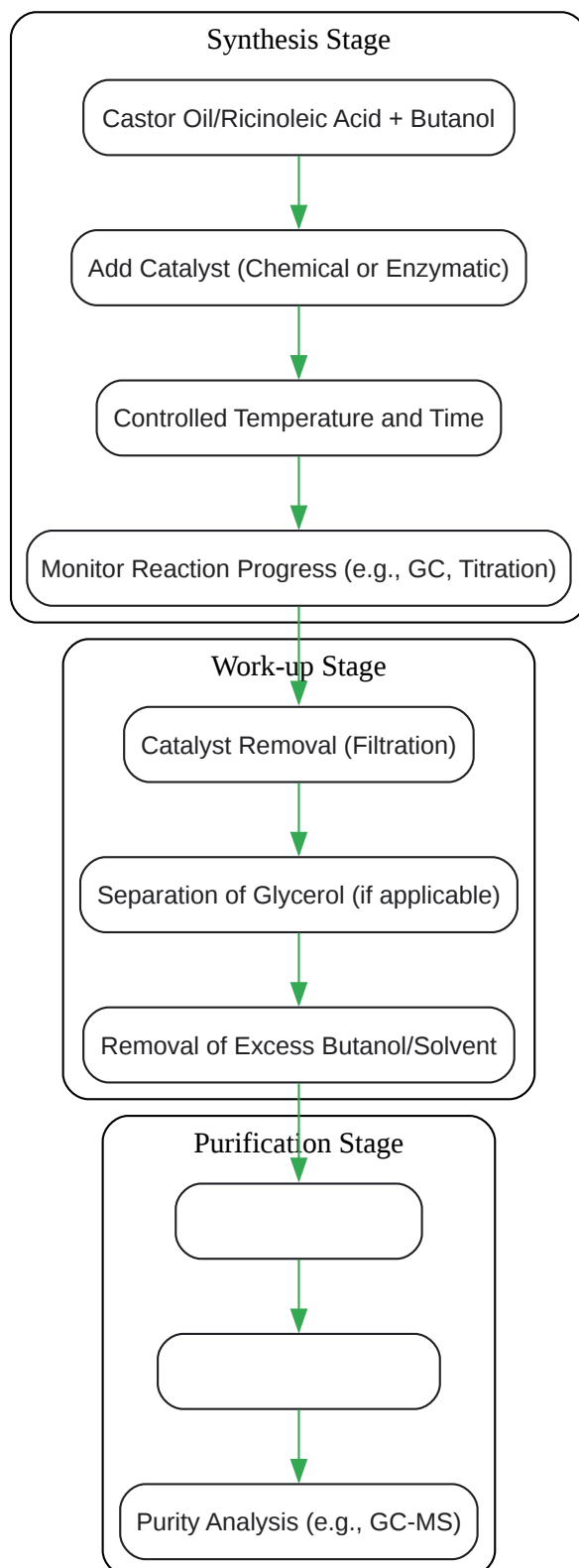
For Researchers, Scientists, and Drug Development Professionals

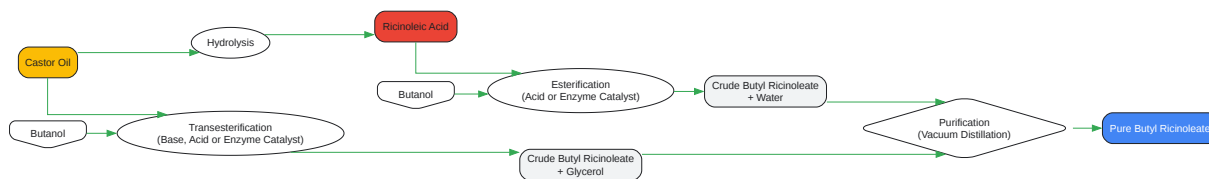
This in-depth technical guide provides a comprehensive overview of the synthesis of **butyl ricinoleate**, a valuable biodegradable ester derived from castor oil. With applications ranging from biocompatible lubricants in medical devices to drug delivery systems, the efficient synthesis of high-purity **butyl ricinoleate** is of significant interest.<sup>[1]</sup> This document details the primary chemical and enzymatic routes for its preparation, presenting quantitative data in structured tables, outlining detailed experimental protocols, and visualizing key processes through diagrams.

## Overview of Synthesis Pathways

**Butyl ricinoleate** ( $C_{22}H_{42}O_3$ ) is synthesized from castor oil, which is primarily composed of triglycerides of ricinoleic acid (approximately 85-95%).<sup>[2]</sup> The synthesis can proceed through two main pathways: a two-step process involving the hydrolysis of castor oil to ricinoleic acid followed by esterification, or a direct one-step transesterification of castor oil with butanol. Both chemical and enzymatic catalysts can be employed for these transformations.







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## References

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- 2. researchgate.net [researchgate.net]
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